Application Note: Regioselective N-Protection of 5-Isopropoxy-1H-indazole

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Compound of Interest

Compound Name:	*5-Isopropoxy-1H-indazole*
Cat. No.:	*B8154632*

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Executive Summary

The **5-isopropoxy-1H-indazole** scaffold is a critical pharmacophore in kinase inhibitor development (e.g., substituted indazoles targeting CDK, VEGFR). However, the ambident nucleophilicity of the indazole ring (N1 vs. N2) presents a persistent challenge. While the N1-tautomer is thermodynamically favored, kinetic conditions often yield mixtures or unwanted N2-isomers.[1]

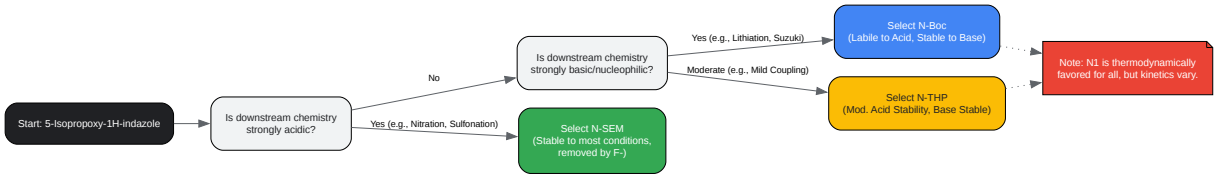
This guide details three optimized protocols for installing Boc (tert-butoxycarbonyl), THP (tetrahydropyranyl), and SEM (2-(trimethylsilyl)ethoxymethyl) groups. It prioritizes N1-selectivity, operational simplicity, and scalability.

Strategic Considerations & Decision Matrix

Before initiating synthesis, select the protecting group (PG) based on your downstream chemistry requirements.

Decision Logic (Graphviz Visualization)

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Figure 1: Decision matrix for selecting the appropriate nitrogen protecting group based on downstream compatibility.

Critical Mechanistic Insight: N1 vs. N2 Selectivity

The 5-isopropoxy substituent is an electron-donating group (EDG). This increases the electron density of the pyrazole ring compared to the unsubstituted parent.

- Thermodynamic Control: The N1-isomer is stabilized by the benzenoid structure preservation. Under equilibrium conditions (reversible reactions or high temp), N1 is favored (>95:5).
- Kinetic Control: The N2 lone pair is often less sterically hindered and more nucleophilic in the deprotonated state. Irreversible, fast alkylations at low temperatures can lead to significant N2 formation.

Key Strategy: To ensure N1 selectivity, we utilize conditions that allow thermodynamic equilibration (e.g., DMAP catalysis for Boc) or specific solvent effects.

Experimental Protocols

Protocol A: N-Boc Protection (Thermodynamic Control)

Best for: General protection, lithiation steps, mild basic workups.

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Reagents:

- **5-Isopropoxy-1H-indazole** (1.0 equiv)
- Di-tert-butyl dicarbonate ($(Boc)_2O$) (1.2 equiv)
- Triethylamine (TEA) (1.5 equiv)
- 4-Dimethylaminopyridine (DMAP) (0.1 equiv) – Crucial for equilibration to N1
- Dichloromethane (DCM) or Acetonitrile (MeCN)

Step-by-Step Methodology:

- Dissolution: In a round-bottom flask equipped with a magnetic stir bar, dissolve **5-isopropoxy-1H-indazole** in DCM (0.2 M concentration).
- Base Addition: Add TEA followed by DMAP at room temperature (20–25 °C).
- Reagent Addition: Add $(Boc)_2O$ portion-wise over 5 minutes. Note: Mild gas evolution (CO_2) may occur.
- Reaction: Stir at room temperature for 2–4 hours.
  - QC Checkpoint: Monitor by TLC (Hexane/EtOAc 4:1). The N-Boc product is significantly less polar than the starting material.
- Workup: Wash the organic layer with 10% Citric Acid (to remove DMAP/TEA), followed by Sat. $NaHCO_3$ and Brine.
- Purification: Dry over Na_2SO_4, filter, and concentrate. Recrystallize from Hexane/EtOAc if necessary, though crude purity is often >95%.

Data Summary:

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Parameter	Value
Yield	**90–95%**
N1:N2 Ratio	>20:1

| Stability | Stable to base; Cleaved by TFA/HCl |

Protocol B: N-THP Protection (Acid-Catalyzed)

Best for: Suzuki couplings, reactions requiring moderate base stability.

Reagents:

- **5-Isopropoxy-1H-indazole** (1.0 equiv)
- 3,4-Dihydro-2H-pyran (DHP) (2.0 equiv)
- p-Toluenesulfonic acid monohydrate (PTSA) (0.05 equiv)
- Tetrahydrofuran (THF) or DCM (Anhydrous)

Step-by-Step Methodology:

- Setup: Dissolve the indazole in anhydrous THF (0.3 M) under Nitrogen atmosphere.
- Catalyst: Add PTSA.
- Addition: Add DHP dropwise via syringe.
- Reflux (Critical for Thermodynamics): Heat the mixture to 50–60 °C for 4–6 hours.
  - Expert Insight: Room temperature reactions often yield kinetic mixtures (N1/N2 ~ 60:40). Heating promotes equilibration to the thermodynamic N1 product.
- Quench: Cool to RT and add TEA (0.1 equiv) to neutralize the acid.
- Workup: Concentrate solvent, redissolve in EtOAc, wash with $NaHCO_3$.

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- Purification: Silica gel chromatography is usually required to separate trace N2 isomers. Elute with Hexane/EtOAc (gradient 10% to 30%).

Protocol C: N-SEM Protection (Strong Base Method)

Best for: Harsh reaction conditions, ortho-lithiation.

Reagents:

- **5-Isopropoxy-1H-indazole** (1.0 equiv)
- Sodium Hydride (NaH, 60% in oil) (1.2 equiv)
- SEM-Chloride (SEM-Cl) (1.1 equiv)
- DMF or THF (Anhydrous)

Step-by-Step Methodology:

- Deprotonation: Suspend NaH in anhydrous THF/DMF at 0 °C. Add the indazole solution dropwise. Stir for 30 min at 0 °C until H_2 evolution ceases (Solution turns clear/yellow).
- Alkylation: Add SEM-Cl dropwise at 0 °C.
- Warming: Allow to warm to RT and stir for 1–2 hours.
  - Note: This method is kinetically controlled. You may observe 10–15% N2 isomer.
  - Optimization: Using THF generally favors N1 slightly more than DMF due to tighter ion pairing.
- Workup: Quench carefully with water/ice. Extract with Et_2O or EtOAc.
- Purification: Strict chromatographic separation is required to isolate pure N1-SEM indazole.

Characterization & Self-Validation (QC)

Trustworthiness in synthesis relies on proving your structure. Do not assume N1 regioselectivity; prove it.

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1H NMR Distinction

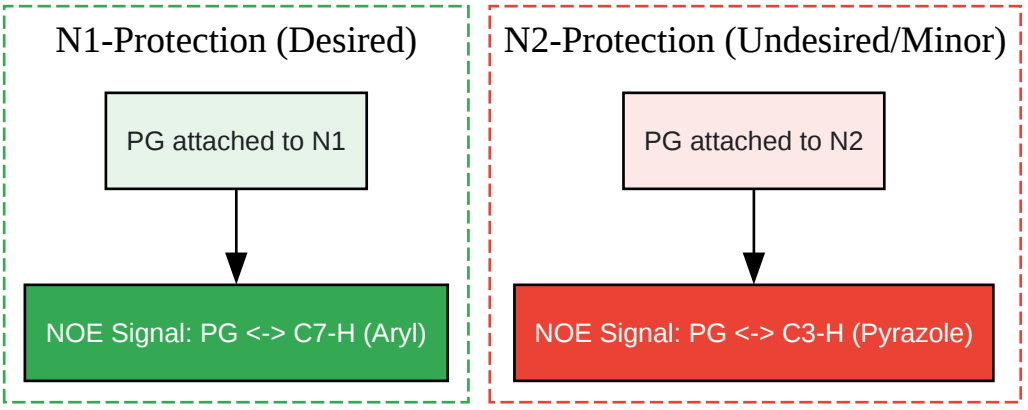
- N1-Isomer: The proton at C3 (pyrazole proton) typically appears at δ 7.9 – 8.1 ppm. The protecting group protons will show NOE correlations to the C7-H (aromatic proton adjacent to N1).
- N2-Isomer: The C3-H often shifts downfield to δ 8.2 – 8.5 ppm. The protecting group will show NOE correlations to C3-H.

NOE Experiment (The Gold Standard)

Perform a 1D-NOESY irradiating the methylene protons of the protecting group (e.g., N-CH_2-O...).

- Positive NOE to C7-H (doublet, ~7.5 ppm): Confirms N1-Protection.
- Positive NOE to C3-H (singlet, ~8.0+ ppm): Confirms N2-Protection.

Regioselectivity Visualization



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Figure 2: NOE correlations distinguishing N1 vs. N2 regioisomers.

References

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- Greene, T. W. & Wuts, P. G. M. "Protective Groups in Organic Synthesis," 4th Ed. Wiley-Interscience.

Disclaimer:These protocols are for research purposes only. Always consult the Safety Data Sheet (SDS) for **5-isopropoxy-1H-indazole** and all reagents before handling.

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Sources

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